

Personal protective equipment for handling Ravenine

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Compound of Interest

Compound Name: Ravenine

Cat. No.: B120983

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Essential Safety and Handling Guide for Ravenine

Disclaimer: This document provides a summary of essential safety and handling information for **Ravenine**, an alkaloid isolated from the root bark of *Dictamnus dasycarpus*.^[1] While **Ravenine** is a known compound, comprehensive toxicological data is not widely available. Therefore, the following guidelines are based on the known properties of **Ravenine** and general safety protocols for handling potent and cytotoxic compounds.^{[2][3][4]} All laboratory personnel must consult their institution's safety policies and conduct a thorough risk assessment before handling this substance.^{[5][6][7]}

Chemical and Physical Properties

The known properties of **Ravenine** are summarized in the table below. This information is critical for understanding its behavior and for developing appropriate handling procedures.

Property	Value	Source
CAS Number	20105-22-0	[8]
Molecular Formula	C15H17NO2	[9][10]
Molecular Weight	243.30 g/mol	[9][10]
Appearance	Solid	[11][12]
Melting Point	120-121°C	[8][10]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO	[13]
Storage	Desiccate at -20°C	[13]

Personal Protective Equipment (PPE)

Due to the potent nature of alkaloids, a stringent PPE protocol is mandatory to prevent exposure through inhalation, skin contact, or ingestion.[3][4][14]

PPE Category	Required Equipment	Specifications
Hand Protection	Double gloves	Two pairs of nitrile gloves. Change outer gloves frequently.
Body Protection	Lab coat, disposable gown	A fully buttoned lab coat and a disposable, fluid-resistant gown with cuffs.
Eye and Face Protection	Safety goggles, face shield	Chemical splash goggles. A full-face shield is required when there is a risk of splashing.
Respiratory Protection	N95 or higher respirator	A fit-tested N95 or higher-rated respirator should be used when handling the powder form of Ravenine.

Operational Plan: Handling and Storage

All handling of **Ravenine** should occur within a designated controlled area.

- Engineering Controls: All work with solid or dissolved **Ravenine** must be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure. [\[3\]](#)
- Labeling: All containers of **Ravenine** must be clearly labeled with the chemical name, concentration, and appropriate hazard warnings. [\[15\]](#)
- Storage: Store **Ravenine** in a locked, dedicated, and well-ventilated area at -20°C, away from incompatible materials such as strong oxidizing agents. [\[13\]](#)

Disposal Plan

Chemical waste must be segregated, labeled, and disposed of according to institutional and regulatory guidelines. [\[16\]](#)[\[17\]](#)[\[18\]](#)

- Solid Waste: All solid waste contaminated with **Ravenine**, including used PPE and weighing papers, must be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Liquid waste containing **Ravenine** should be collected in a sealed, labeled, and leak-proof container. Do not dispose of **Ravenine** solutions down the drain.^{[17][18]}
- Disposal Method: All **Ravenine** waste is considered hazardous and must be disposed of through a licensed hazardous waste management company, likely via high-temperature incineration.^{[16][19]}

Experimental Protocol: Preparation of a 10 mM Ravenine Stock Solution in DMSO

This protocol outlines the steps for safely preparing a stock solution of **Ravenine**.

- Preparation:
 - Don all required PPE as specified in the table above.
 - Prepare the workspace within a chemical fume hood by laying down absorbent, plastic-backed pads.
 - Assemble all necessary equipment: analytical balance, weighing paper, spatula, microcentrifuge tubes, and calibrated pipettes.
- Weighing:
 - Tare the analytical balance with a piece of weighing paper inside.
 - Carefully weigh out the desired amount of **Ravenine** powder. For example, to prepare 1 mL of a 10 mM solution, weigh 2.433 mg of **Ravenine**.
 - Record the exact weight.
- Solubilization:

- Carefully transfer the weighed **Ravenine** powder into an appropriately sized microcentrifuge tube.
- Using a calibrated pipette, add the calculated volume of DMSO to the tube. For 1 mL of a 10 mM solution from 2.433 mg of **Ravenine**, add 1 mL of DMSO.
- Cap the tube securely and vortex until the solid is completely dissolved.
- Labeling and Storage:
 - Clearly label the tube with "**Ravenine**," the concentration (10 mM in DMSO), the date of preparation, and your initials.
 - Store the stock solution at -20°C in a designated and locked storage container.
- Cleanup:
 - Dispose of all contaminated materials (weighing paper, pipette tips, absorbent pads) in the designated solid hazardous waste container.
 - Wipe down the interior of the fume hood and any equipment used with an appropriate cleaning agent.

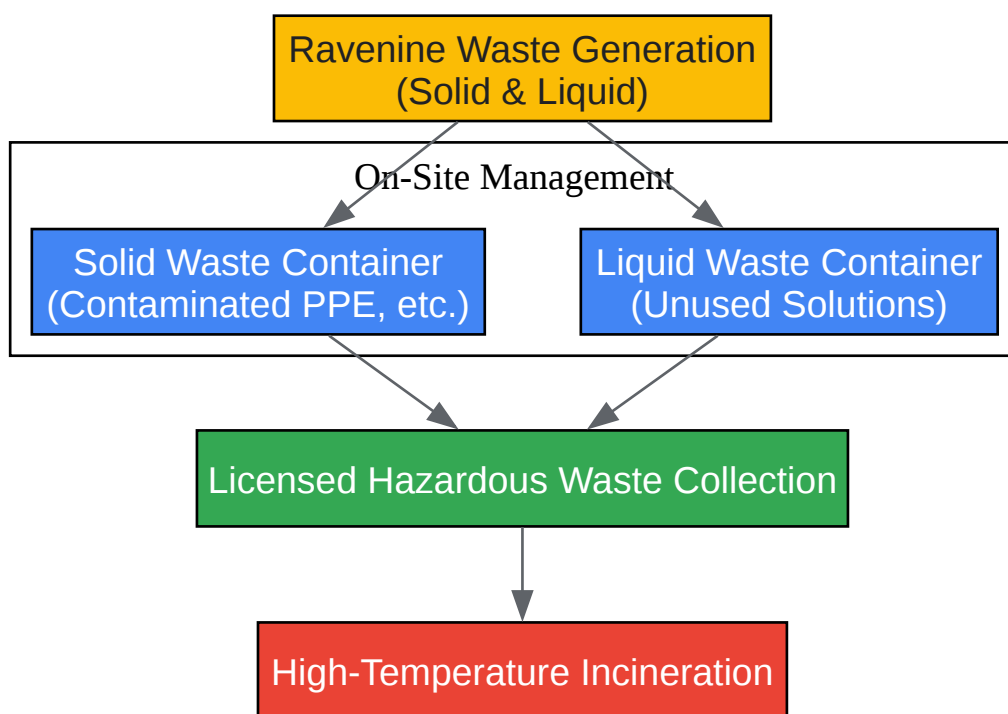
Visualizations

The following diagrams illustrate key workflows for handling **Ravenine** safely.



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Caption: Workflow for the safe handling and preparation of **Ravenine** solutions.



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Caption: Logical pathway for the proper disposal of **Ravenine**-contaminated waste.

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